

Essential Safety and Logistical Information for Handling 4-Cyanophenyl 4-butylbenzoate

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Compound of Interest

Compound Name: 4-Cyanophenyl 4-butylbenzoate

Cat. No.: B1345978

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for **4-Cyanophenyl 4-butylbenzoate**, including operational and disposal plans.

Chemical Identifier:

- Name: **4-Cyanophenyl 4-butylbenzoate**
- CAS Number: 38690-77-6
- Molecular Formula: C₁₈H₁₇NO₂[\[1\]](#)[\[2\]](#)
- Molecular Weight: 279.34 g/mol [\[1\]](#)[\[2\]](#)

Hazard Identification and Classification

4-Cyanophenyl 4-butylbenzoate is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed [1]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin [1]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled [1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation [1]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation [1]
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation [1]

Signal Word: Warning

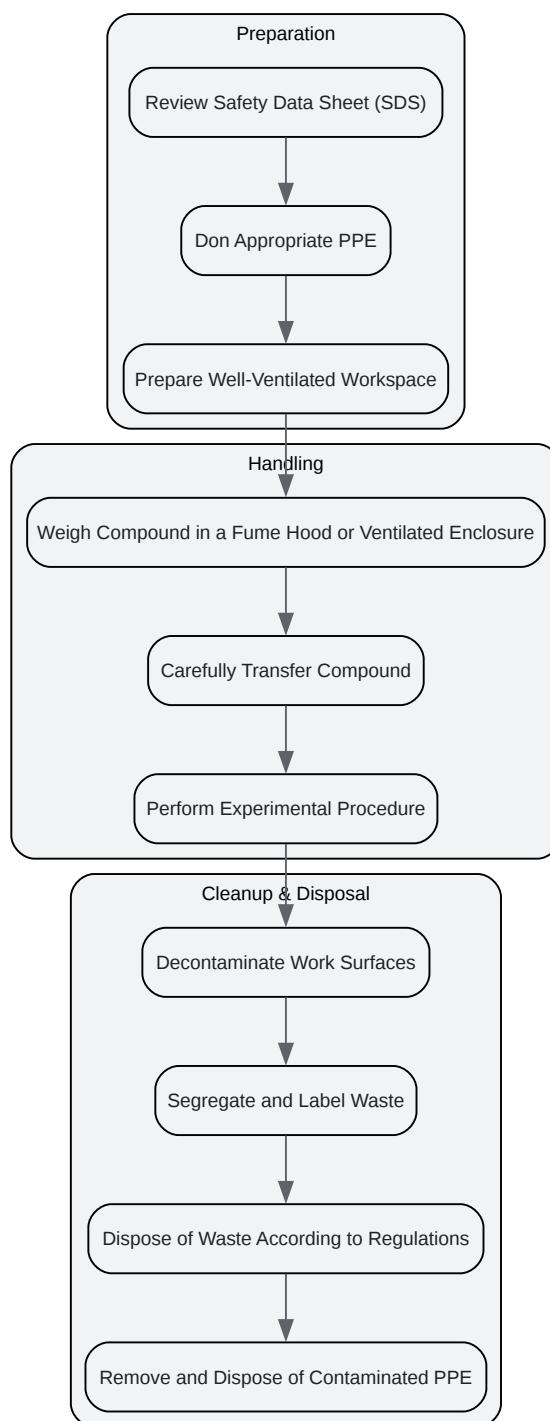
Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **4-Cyanophenyl 4-butylbenzoate** to minimize exposure and ensure personal safety.

PPE Type	Specifications	Rationale
Eye Protection	Safety glasses with side-shields or chemical safety goggles. [1]	Protects against dust particles and splashes, preventing serious eye irritation. [1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before use. [1]	Prevents skin contact, which can be harmful and cause irritation. [1]
Body Protection	Long-sleeved lab coat or chemical-resistant overalls. [1] [3]	Protects skin from accidental spills and contact with the chemical.
Respiratory Protection	Use in a well-ventilated area. If dust formation is likely, a NIOSH-approved particulate respirator (e.g., N95) may be necessary. [4]	Prevents inhalation of harmful dust. [1]
Footwear	Closed-toe shoes made of a durable material. [3]	Protects feet from spills and falling objects.

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **4-Cyanophenyl 4-butylbenzoate** in a laboratory setting.



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Figure 1. Standard operating procedure for handling 4-Cyanophenyl 4-butylbenzoate.

First Aid Measures

Immediate action is crucial in the event of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention if irritation persists. [1]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Get medical advice/attention if skin irritation occurs. [1]
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell. [1]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell. [1]

Disposal Plan

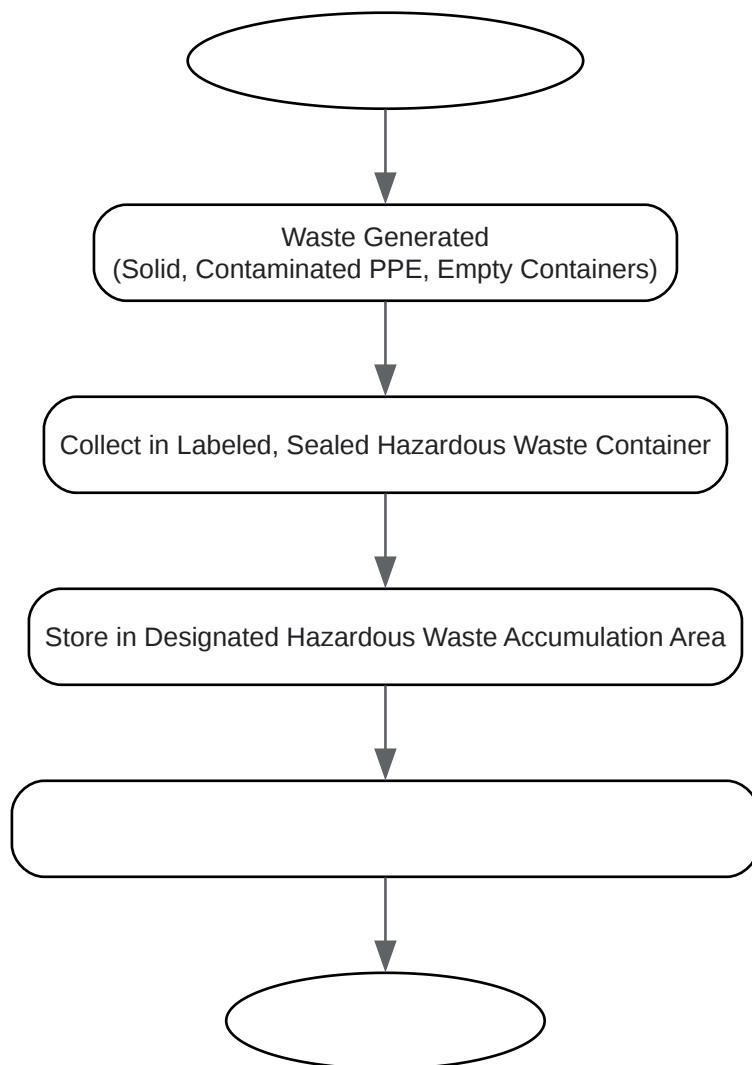
Proper disposal of **4-Cyanophenyl 4-butylbenzoate** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Classification: This waste is classified as hazardous.[\[1\]](#)

Disposal Procedure:

- Containment: Collect waste material in a suitable, labeled, and closed container.[\[1\]](#)
- Segregation: Keep chemical waste separate from other laboratory waste.
- Disposal: Dispose of the waste in accordance with local, state, and federal regulations. This should be done through a licensed hazardous waste disposal company.[\[1\]](#) Do not release into the environment.[\[1\]](#)

The logical relationship for the disposal plan is illustrated in the diagram below.



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Figure 2. Disposal workflow for 4-Cyanophenyl 4-butylbenzoate waste.

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